

A Comparative Guide to Proficiency Testing for N-Nitroso-Atomoxetine Analysis

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Compound of Interest

Compound Name: *N-nitroso-atomoxetine*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The emergence of **N-nitroso-atomoxetine** as a potential impurity in atomoxetine drug products necessitates robust analytical methodologies for its detection and quantification at trace levels. This guide provides a comprehensive comparison of analytical techniques for **N-nitroso-atomoxetine** analysis, supported by experimental data and protocols. It further addresses the critical aspect of proficiency testing, offering a framework for laboratories to ensure the accuracy and reliability of their results in the absence of established proficiency testing programs for this specific nitrosamine. By synthesizing technical accuracy with field-proven insights, this guide serves as an essential resource for researchers, scientists, and drug development professionals navigating the challenges of nitrosamine impurity analysis.

Introduction: The Challenge of N-Nitroso-Atomoxetine

Atomoxetine, a selective norepinephrine reuptake inhibitor, is a widely prescribed medication for the treatment of Attention-Deficit/Hyperactivity Disorder (ADHD). The formation of **N-**

nitroso-atomoxetine, a nitrosamine drug substance-related impurity (NDSRI), is a potential concern during the synthesis or storage of the active pharmaceutical ingredient (API).[1] Nitrosamine impurities are classified as probable human carcinogens, prompting stringent regulatory scrutiny and the need for highly sensitive analytical methods to ensure patient safety.[2]

The U.S. Food and Drug Administration (FDA) and other global regulatory bodies have issued guidance on the control of nitrosamine impurities in human drugs, emphasizing the importance of risk assessment and the implementation of appropriate control strategies.[3] This underscores the need for accurate and reliable analytical testing. Proficiency testing (PT), a form of interlaboratory comparison, is a cornerstone of a robust quality assurance program, enabling laboratories to benchmark their performance against peers and ensure the validity of their analytical data. While specific PT programs for **N-nitroso-atomoxetine** are not yet widely established, this guide provides a pathway for laboratories to establish their own internal PT schemes or participate in broader nitrosamine analysis programs.

Comparative Analysis of Analytical Methodologies

The selection of an appropriate analytical technique for **N-nitroso-atomoxetine** analysis is critical for achieving the required sensitivity and selectivity. The two primary methods employed are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).

Method Performance Comparison

The following table summarizes the key performance characteristics of LC-MS/MS and GC-MS/MS for the analysis of **N-nitroso-atomoxetine**.

Parameter	LC-MS/MS	GC-MS/MS
Applicability	Well-suited for the analysis of N-nitroso-atomoxetine due to its non-volatile and thermally labile nature.	Can be used for the analysis of more volatile nitrosamines that may be present as impurities in the atomoxetine drug substance.
Limit of Detection (LOD)	0.006 ppm[4]	0.01 ppm (for NDMA and NDEA in Atomoxetine HCl)[5][6]
Limit of Quantitation (LOQ)	0.02 ppm[4]	0.03 ppm (for NDMA and NDEA in Atomoxetine HCl)[5][6]
Linearity (r^2)	>0.99[4]	Not specified for N-nitroso-atomoxetine
Accuracy (% Recovery)	70% to 130%[4]	99% for NDMA and 105% for NDEA[5][6]
Precision (%RSD)	< 20%[4]	4.2% for NDMA and 5.7% for NDEA[5][6]

Causality behind Experimental Choices:

- LC-MS/MS is generally the preferred method for NDSRIs like **N-nitroso-atomoxetine**. Its ability to analyze non-volatile and thermally sensitive compounds without derivatization makes it a more direct and often simpler approach. The use of Electrospray Ionization (ESI) in positive mode is effective for protonating the **N-nitroso-atomoxetine** molecule, allowing for sensitive detection.[4]
- GC-MS/MS, particularly with a headspace autosampler, is highly effective for volatile nitrosamines like N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA), which could be present as process-related impurities.[5][6] However, for the direct analysis of the larger, less volatile **N-nitroso-atomoxetine** molecule, GC-MS would likely require derivatization to improve volatility and thermal stability, adding complexity to the sample preparation process.

Experimental Protocols

The following are detailed, step-by-step methodologies for the analysis of **N-nitroso-atomoxetine** using LC-MS/MS and a general protocol for the analysis of volatile nitrosamines in atomoxetine hydrochloride using GC-MS/MS.

UFLC-MS/MS Method for N-Nitroso-Atomoxetine

This protocol is adapted from a validated method for the determination of **N-nitroso-atomoxetine** in atomoxetine hydrochloride.[4]

3.1.1. Sample Preparation

- Weigh accurately about 56.5 mg of Atomoxetine Hydrochloride sample into a 15 mL centrifuge tube.
- Add 10 mL of diluent (typically methanol or a mixture of methanol and water) and vortex to dissolve.
- Spike with a known concentration of **N-nitroso-atomoxetine** reference standard for accuracy and precision assessments.
- Centrifuge the solution to precipitate any undissolved excipients.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

3.1.2. Chromatographic and Mass Spectrometric Conditions

- LC System: Ultra-Fast Liquid Chromatography (UFLC) system
- Column: Kromasil 100-5C8 (250 mm x 4.6 mm, 5 μ m)
- Mobile Phase A: 1 mL formic acid in 1000 mL water
- Mobile Phase B: Acetonitrile
- Gradient: 0.00 min/60% B, 5.00 min/60% B, 10.00 min/85% B, 15.00 min/85% B, 16.00 min/60% B, 23.00 min/60% B

- Flow Rate: 0.8 mL/min
- Column Temperature: 40 °C
- Autosampler Temperature: 15 °C
- Injection Volume: 90 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer with an Electrospray Ionization (ESI) source
- Ionization Mode: Positive
- MRM Transitions:
 - Quantifier: m/z 285.15 > 177.05
 - Qualifier 1: m/z 285.15 > 117.10
 - Qualifier 2: m/z 285.15 > 73.00

Headspace GC-MS/MS Method for Volatile Nitrosamines in Atomoxetine Hydrochloride

This protocol is based on a validated method for the determination of NDMA and NDEA in atomoxetine hydrochloride.^{[5][6]}

3.2.1. Sample Preparation

- Weigh a suitable amount of Atomoxetine Hydrochloride into a headspace vial.
- Add a specific volume of a suitable solvent (e.g., dimethyl sulfoxide or water).
- Add an internal standard solution (e.g., NDMA-d6, NDEA-d10).
- Seal the vial immediately.

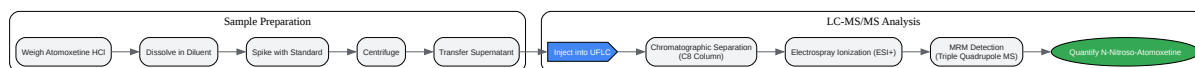
- Incubate the vial in the headspace autosampler at a defined temperature and time to allow for the partitioning of volatile nitrosamines into the headspace.

3.2.2. GC-MS/MS Conditions

- GC System: Gas chromatograph with a split/splitless injector
- Column: A suitable capillary column for nitrosamine analysis (e.g., a mid-polar phase column).
- Carrier Gas: Helium
- Injector Temperature: 220-250 °C
- Oven Temperature Program: A suitable temperature gradient to separate the target nitrosamines.
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electron Ionization (EI)
- MRM Transitions:
 - NDMA: 74.1 → 44.2[5]
 - NDEA: 102.2 → 85.1[5]

Visualization of Experimental Workflows

LC-MS/MS Workflow for N-Nitroso-Atomoxetine Analysis



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Caption: LC-MS/MS workflow for **N-nitroso-atomoxetine** analysis.

GC-MS/MS Workflow for Volatile Nitrosamines



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Caption: Headspace GC-MS/MS workflow for volatile nitrosamines.

Establishing Proficiency Testing for N-Nitroso-Atomoxetine Analysis

Given the absence of a dedicated, commercially available proficiency testing program for **N-nitroso-atomoxetine**, laboratories must take a proactive approach to ensure the quality of their analytical results. This can be achieved through internal proficiency testing schemes or participation in broader nitrosamine-focused programs.

Internal Proficiency Testing (Intra-laboratory Comparison)

An internal PT scheme is a valuable tool for monitoring the ongoing performance of an analytical method and the competency of analysts.

5.1.1. Design of an Internal PT Scheme

- Preparation of PT Materials:
 - Obtain a well-characterized batch of atomoxetine hydrochloride that is known to be free of **N-nitroso-atomoxetine**.
 - Prepare a series of PT samples by spiking the atomoxetine hydrochloride with known concentrations of a certified **N-nitroso-atomoxetine** reference standard. The

concentrations should span the expected range of analysis, including levels near the limit of quantitation (LOQ).

- Prepare blind samples where the concentration is unknown to the analyst.
- Ensure the homogeneity and stability of the prepared PT samples.
- Execution of the PT Scheme:
 - Distribute the PT samples to the analysts who routinely perform the **N-nitroso-atomoxetine** analysis.
 - Analysts should process and analyze the PT samples using the validated analytical method.
 - The results should be reported to a designated quality assurance manager or PT coordinator.
- Evaluation of Performance:
 - Compare the reported results to the known spiked concentrations.
 - Calculate performance metrics such as z-scores to objectively assess the accuracy of each result. A z-score between -2 and +2 is generally considered satisfactory.
 - Investigate any out-of-specification results to identify the root cause (e.g., analyst error, instrument malfunction, issue with the method).
 - Document all findings and any corrective actions taken.

Participation in Broader Nitrosamine Proficiency Testing Schemes

While a specific program for **N-nitroso-atomoxetine** may be unavailable, several organizations offer PT schemes for the analysis of nitrosamines in pharmaceutical matrices.^[7]
^[8]

5.2.1. Identifying Suitable PT Programs

- Search for PT providers accredited to ISO/IEC 17043, which specifies the general requirements for the competence of PT providers.[\[7\]](#)
- Contact PT providers to inquire if their existing nitrosamine programs could be adapted to include **N-nitroso-atomoxetine** or a structurally similar compound.
- Even participation in a PT scheme for other nitrosamines in a similar matrix can provide valuable external validation of a laboratory's general competency in trace-level analysis.

5.2.2. Leveraging Inter-laboratory Comparison Studies

In the absence of formal PT schemes, collaborating with other qualified laboratories to conduct an inter-laboratory comparison (round-robin study) can be a powerful alternative.[\[9\]](#)

Design of an Inter-laboratory Comparison Study:

- Coordinator: Designate a coordinating laboratory to prepare and distribute the test materials.
- Test Materials: Prepare homogeneous and stable samples of atomoxetine hydrochloride spiked with **N-nitroso-atomoxetine** at various concentration levels.
- Protocol: Develop a clear and detailed protocol for sample handling, analysis, and reporting to be followed by all participating laboratories.
- Data Analysis: The coordinating laboratory collects the results and performs a statistical analysis to determine the consensus value and assess the performance of each laboratory.
- Confidentiality: Ensure that the identity of each laboratory is kept confidential in the final report.

Conclusion

The analysis of **N-nitroso-atomoxetine** presents a significant analytical challenge that demands robust and reliable methodologies. This guide has provided a comprehensive comparison of LC-MS/MS and GC-MS/MS techniques, offering detailed protocols and performance data to aid in method selection and implementation. Furthermore, it has outlined a clear framework for establishing proficiency testing, a critical component of quality assurance in the absence of dedicated programs for this specific analyte. By embracing the principles of

scientific integrity, continuous validation, and inter-laboratory collaboration, the pharmaceutical industry can confidently ensure the safety and quality of atomoxetine-containing medicines for patients worldwide.

References

- Patel, D., et al. (n.d.). Various Analytical Techniques used for Nitrosamine impurities in Pharmaceutical Dosage Forms: A Comprehensive Review. Retrieved from [\[Link\]](#)
- FDA. (n.d.). LC-HRMS Based Analytical Platform to Determine Nitrosamines in Pharmaceuticals. Retrieved from [\[Link\]](#)
- Manchuri, S. K., et al. (2023). Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices. PubMed Central. Retrieved from [\[Link\]](#)
- Agilent. (2024). High-Sensitivity Quantitation of Nitrosamine Impurities in Drug Substances Using LC-MS/MS. Retrieved from [\[Link\]](#)
- Vadariya, S., et al. (2025). View of Development And Validation Of N-Nitroso Atomoxetine Impurity (Ndsri) Determination Method In Atomoxetine Hydrochloride With Uflc-Ms/Ms (Esi). South Eastern European Journal of Public Health. Retrieved from [\[Link\]](#)
- Vadariya, S., et al. (2025). Development And Validation Of N-Nitroso Atomoxetine Impurity (Ndsri) Determination Method In Atomoxetine Hydrochloride With Uflc. South Eastern European Journal of Public Health. Retrieved from [\[Link\]](#)
- Kumar, D., & Gairola, D. (2025). Ultra-sensitive Determination of Nitrosamine Genotoxic Impurities in Atomoxetine Hydrochloride using Headspace GC-MS/MS. Advanced International Journal for Research. Retrieved from [\[Link\]](#)
- ACS Publications. (2025). Three-Pronged Approach (Active Pharmaceutical Ingredients, Excipients, and NOx-Free Air) Successfully Suppressed the Formation of Nitroso-atomoxetine to 0.097 ppm. Organic Process Research & Development. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). Ultra-sensitive Determination of Nitrosamine Genotoxic Impurities in Atomoxetine Hydrochloride using Headspace GC-MS/MS. Retrieved from [\[Link\]](#)

- Nitrosamines Exchange. (2023). Inter-Laboratory Study on Nitrosamine quantitation - Analytical Performance. Retrieved from [[Link](#)]
- R Discovery. (2025). Development And Validation Of N-Nitroso Atomoxetine Impurity (Ndsri) Determination Method In Atomoxetine Hydrochloride With Uflc-MS/MS (Esi). Retrieved from [[Link](#)]
- ACS Publications. (2024). Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices. Chemical Research in Toxicology. Retrieved from [[Link](#)]
- Biblioteca IQS. (n.d.). Development and comparison of methods for the nitrosamine analysis in different APIs by means of UPLC-MS/MS. Retrieved from [[Link](#)]
- ResearchGate. (2025). Analytical Strategies for the Detection and Quantification of Nitrosamine Impurities in Pharmaceuticals. Retrieved from [[Link](#)]
- ResearchGate. (2025). Ultra-sensitive Determination of Nitrosamine Genotoxic Impurities in Atomoxetine Hydrochloride using Headspace GC-MS/MS. Retrieved from [[Link](#)]
- Eurachem. (n.d.). Proficiency Testing Scheme for Pharmaceutical Quality Control Laboratories: East African Regional Experience rolled to the entire. Retrieved from [[Link](#)]

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- 1. [seejph.com](#) [[seejph.com](#)]
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- 3. [pubs.acs.org](#) [[pubs.acs.org](#)]
- 4. [seejph.com](#) [[seejph.com](#)]

- [5. Ultra-sensitive Determination of Nitrosamine Genotoxic Impurities in Atomoxetine Hydrochloride using Headspace GC-MS/MS - AIJFR \[aijfr.com\]](#)
- [6. aijfr.com \[aijfr.com\]](#)
- [7. Pharmaceutical Proficiency Testing Reference Materials | LGC Standards \[lgcstandards.com\]](#)
- [8. eurachem.org \[eurachem.org\]](#)
- [9. Inter-Laboratory Study on Nitrosamine quantitation -Analytical Performance - Confirmatory Testing & Analytical Challenges - Nitrosamines Exchange \[nitrosamines.usp.org\]](#)
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